

# Technical Support Center: Sodium L-Lactate Solubility in Aqueous Solutions

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## Compound of Interest

Compound Name: Sodium D-lactate

Cat. No.: B1260880

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Welcome to the technical support center for Sodium L-Lactate. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) regarding the solubility of Sodium L-Lactate in water.

## Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of Sodium L-Lactate in water?

A1: The reported solubility of Sodium L-Lactate in water varies across different suppliers and literature. It is generally considered to be highly soluble. For practical laboratory purposes, concentrations of 50 mg/mL to 100 mg/mL are commonly achieved, resulting in a clear, colorless solution. Some sources indicate a much higher solubility of over 1.5 g/mL[1]. It is important to consult the certificate of analysis for the specific lot you are using.

Q2: I've followed the theoretical solubility, but my Sodium L-Lactate is not dissolving completely. What are the possible reasons?

A2: Several factors can contribute to incomplete dissolution. These include:

- Presence of Impurities: The most common issue is the potential contamination with less soluble oligomers of lactic acid or lactate, which can form during manufacturing[2].

- **Incorrect pH:** The pH of the solution can influence the solubility. The typical pH of a Sodium L-Lactate solution is between 6.5 and 7.5[3].
- **Hygroscopic Nature of the Solid:** Sodium L-Lactate is hygroscopic, meaning it readily absorbs moisture from the air[4][5][6]. This can lead to inaccuracies in weighing the solute.
- **Low Temperature:** While highly soluble at room temperature, solubility can be affected by lower temperatures.

Q3: My prepared Sodium L-Lactate solution has a yellowish tint. Is this normal?

A3: A colorless to yellowish, nearly odorless aqueous solution is considered normal for commercially available Sodium L-Lactate solutions[7]. However, a significant yellowing or browning, especially when preparing it yourself by neutralizing lactic acid with NaOH at high temperatures, could indicate the formation of degradation products or oligomers[8].

Q4: Can I prepare my own Sodium L-Lactate solution from L-Lactic Acid?

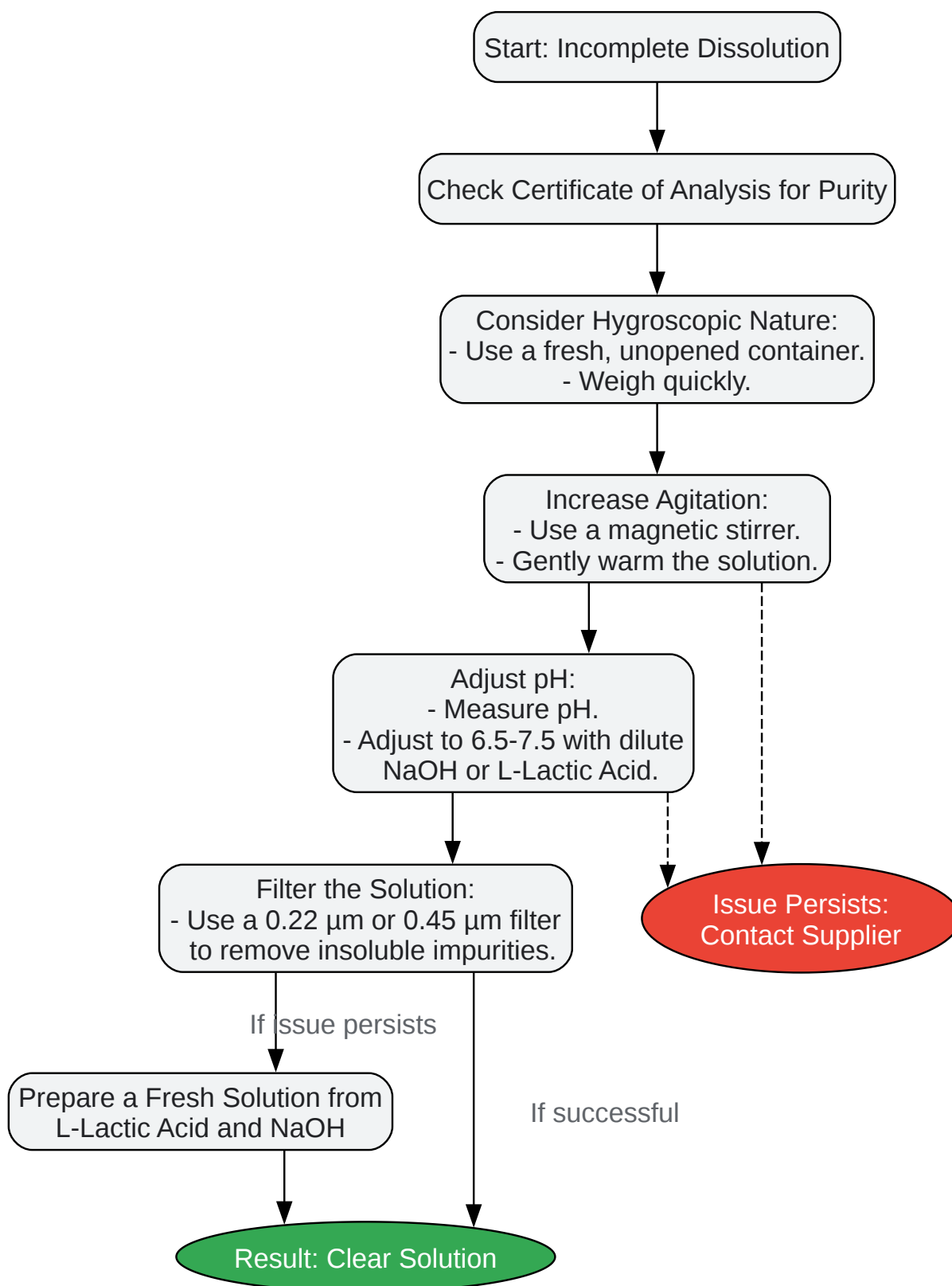
A4: Yes, you can prepare a Sodium L-Lactate solution by neutralizing L-Lactic Acid with sodium hydroxide (NaOH)[2][9][10]. This method can help minimize the presence of oligomers that might be found in some solid Sodium L-Lactate preparations[2]. It is crucial to control the temperature and pH during this process.

## Troubleshooting Guides

### Issue 1: Incomplete Dissolution of Solid Sodium L-Lactate

If you are experiencing difficulty in completely dissolving solid Sodium L-Lactate in water, follow these troubleshooting steps.

Troubleshooting Workflow:



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Caption: Troubleshooting workflow for incomplete dissolution of Sodium L-Lactate.

## Issue 2: Precipitation or Crystallization in a Prepared Solution

If you observe precipitation or crystallization in a previously clear Sodium L-Lactate solution, consider the following.

Potential Causes and Solutions:

Potential Cause	Recommended Action
Supersaturation	The solution may be too concentrated for the storage temperature. Gently warm the solution while stirring to redissolve the precipitate. Consider diluting the stock solution.
Temperature Fluctuation	Storing the solution at a lower temperature than at which it was prepared can cause crystallization. Store at a controlled room temperature.
Contamination	Introduction of foreign particles can induce crystallization. Ensure all glassware is clean. Filter the solution if necessary.
Slow Oligomerization	Over time, especially in non-ideal pH or temperature conditions, lactate monomers could potentially form less soluble oligomers. It is best to use freshly prepared solutions.

## Data Presentation

Table 1: Reported Solubility of Sodium L-Lactate in Water

Solubility	Source	Notes
> 1.5 g/mL	Wikipedia[1]	General information.
100 mg/mL	Sigma-Aldrich	Results in a clear, colorless solution.
50 mg/mL	Sigma-Aldrich	Results in a clear, colorless solution.
23.8 mg/mL	TargetMol[11]	Sonication is recommended.
Soluble	Thermo Scientific Chemicals[5]	No quantitative value provided.

## Experimental Protocols

### Protocol 1: Preparation of an Aqueous Solution from Solid Sodium L-Lactate

Objective: To prepare a 1 M Sodium L-Lactate solution in water.

Materials:

- Sodium L-Lactate powder (hygroscopic, store in a desiccator)
- Deionized or distilled water
- Magnetic stirrer and stir bar
- Volumetric flask
- Spatula and weighing paper

Procedure:

- Calculate the required mass of Sodium L-Lactate for the desired volume and concentration (Molar Mass: 112.06 g/mol ).
- Quickly weigh the Sodium L-Lactate powder to minimize moisture absorption.

- Add approximately 80% of the final volume of water to the volumetric flask.
- Place the stir bar in the flask and begin stirring.
- Gradually add the weighed Sodium L-Lactate powder to the stirring water.
- Continue stirring until the solid is completely dissolved. Gentle warming (to no more than 40°C) can be applied if dissolution is slow.
- Once dissolved, allow the solution to cool to room temperature.
- Add water to the final volume mark on the volumetric flask.
- Stopper and invert the flask several times to ensure homogeneity.
- If any particulates remain, filter the solution through a 0.22 µm or 0.45 µm filter.

## Protocol 2: Preparation of a Sodium L-Lactate Solution by Neutralization

Objective: To prepare a Sodium L-Lactate solution by neutralizing L-Lactic Acid with Sodium Hydroxide. This method can minimize the presence of less soluble oligomers.

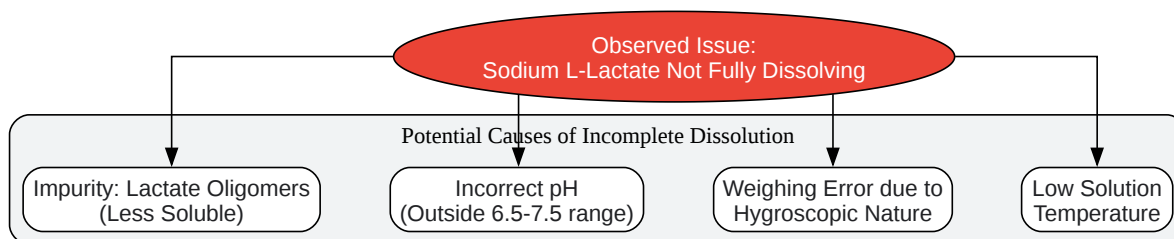
Materials:

- L-Lactic Acid solution (e.g., 20-30% in water)
- Sodium Hydroxide (NaOH) solution (e.g., 1 M)
- pH meter or pH indicator strips
- Magnetic stirrer and stir bar
- Beaker
- Ice bath

Procedure:

- Place the L-Lactic Acid solution in a beaker with a magnetic stir bar and place it in an ice bath to control the temperature.
- Begin stirring the lactic acid solution.
- Slowly add the NaOH solution dropwise to the stirring lactic acid.
- Monitor the pH of the solution continuously.
- Continue adding NaOH until the pH of the solution reaches approximately 7.0. Be cautious not to overshoot the endpoint.
- Once the desired pH is reached, stop adding NaOH.
- The resulting solution is Sodium L-Lactate. The concentration can be determined based on the initial amount of lactic acid.

## Mandatory Visualizations



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Caption: Logical relationship between the observed issue and its potential causes.

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